Lanthanum Acetylacetonate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Lanthanum acetylacetonate*
CAS No.:	*14284-88-9*
Cat. No.:	*B082231*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lanthanum acetylacetonate, with the chemical formula $La(C_5H_7O_2)_3$, is a coordination complex of the rare-earth element lanthanum with acetylacetonate ligands.[1][2] This organometallic compound exists in both anhydrous and hydrated forms, each with distinct properties and applications.[1] It serves as a key precursor in the synthesis of various lanthanum-containing materials and as a catalyst in organic synthesis. While lanthanide complexes, in general, are explored for various biomedical applications, the specific role of **lanthanum acetylacetonate** in drug development is an emerging area of research. This guide provides an in-depth overview of its chemical and physical properties, detailed synthesis protocols, and current applications, with a focus on its relevance to the scientific and drug development communities.

Chemical and Physical Properties

The properties of **lanthanum acetylacetonate** can vary depending on its hydration state. The anhydrous and various hydrated forms are the most common.

© 2026 BenchChem. All rights reserved.

Table 1: Chemical Identifiers for **Lanthanum Acetylacetonate**

Form	CAS Number	Molecular Formula
Anhydrous	14284-88-9	$C_{15}H_{21}LaO_6$
Dihydrate	22392-66-1	$C_{15}H_{21}LaO_6 \cdot 2H_2O$
Hydrate (general)	64424-12-0	$C_{15}H_{21}LaO_6 \cdot xH_2O$

Table 2: Physicochemical Properties of **Lanthanum Acetylacetonate**

Property	Value	Notes
Molecular Weight	436.23 g/mol	(anhydrous basis)[3]
Appearance	White to off-white crystalline powder.[3]	
Melting Point	180 – 185 °C[3]	
Solubility	Soluble in organic solvents.[2]	
Thermal Decomposition	The tetrahydrate loses water molecules upon heating, converting to the monohydrate at 110 °C and the anhydrous form at 150 °C. Further heating between 180-285 °C leads to the formation of lanthanum acetate.[1]	

Synthesis of Lanthanum Acetylacetonate

Several methods have been reported for the synthesis of **lanthanum acetylacetonate**. The choice of method may depend on the desired hydration state and purity.

Experimental Protocol: Synthesis from Lanthanum(III) Nitrate

© 2026 BenchChem. All rights reserved.

A common laboratory-scale synthesis involves the reaction of a lanthanum salt with acetylacetone in a basic medium.

Materials:

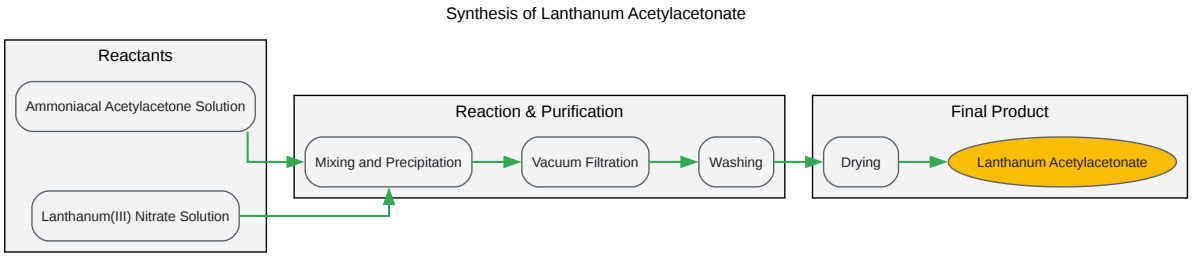
- Lanthanum(III) nitrate hexahydrate ($La(NO_3)_3 \cdot 6H_2O$)
- Acetylacetone (Hacac)
- Ammonia solution (e.g., 25%)
- Deionized water
- Ethanol

Procedure:

- Dissolve a stoichiometric amount of lanthanum(III) nitrate hexahydrate in deionized water.
- In a separate beaker, mix acetylacetone with deionized water and add ammonia solution to deprotonate the acetylacetone, forming the acetylacetonate anion.
- Slowly add the lanthanum nitrate solution to the acetylacetonate solution with constant stirring.
- A precipitate of **lanthanum acetylacetonate** will form. Continue stirring for a period to ensure complete reaction.
- Collect the precipitate by vacuum filtration.
- Wash the product with deionized water and then with small portions of ethanol to remove unreacted starting materials and byproducts.
- Dry the product in a desiccator over a suitable drying agent.

Diagram 1: Synthesis Workflow of **Lanthanum Acetylacetonate**

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A flowchart illustrating the key steps in the synthesis of **lanthanum acetylacetonate** from lanthanum nitrate and acetylacetone.

Applications in Research and Development

Lanthanum acetylacetonate is a versatile compound with applications spanning catalysis, materials science, and potentially, biomedical fields.

Catalysis

The Lewis acidic nature of the lanthanum ion in **lanthanum acetylacetonate** makes it an effective catalyst in various organic transformations. It has been investigated as a catalyst for:

- Polymerization reactions: Initiating the ring-opening polymerization of cyclic esters.
- Transesterification reactions: Catalyzing the exchange of alkoxy groups in esters.

Materials Science

Lanthanum acetylacetonate serves as a precursor for the synthesis of various lanthanum-containing nanomaterials, such as lanthanum oxide (La_2O_3) nanoparticles.[4] These materials have applications in:

- High-k dielectrics: For use in electronic components.

© 2026 BenchChem. All rights reserved.

- Catalyst supports: Providing a high surface area for catalytic reactions.
- Optical materials: Due to the luminescent properties of lanthanide-doped materials.

Potential in Drug Development and Biomedical Applications

While direct applications of **lanthanum acetylacetonate** in drug development are not yet well-established, the broader class of lanthanide complexes is of significant interest to the pharmaceutical and biomedical research communities.

- Imaging Agents: Lanthanide ions, particularly gadolinium(III), are widely used as contrast agents in magnetic resonance imaging (MRI).[4] The unique magnetic and luminescent properties of lanthanides make them suitable for developing dual-modal imaging probes.[5] Lanthanum complexes, including those with acetylacetonate-like ligands, are being explored for their potential in bioimaging.[6]
- Anticancer Properties: Some lanthanide complexes have demonstrated cytotoxic activity against cancer cell lines.[7][8] The proposed mechanisms often involve interaction with DNA.[8] Research into the anticancer potential of various lanthanide compounds is an active area.
- Drug Delivery: Lanthanide-based nanoparticles are being investigated as potential carriers for targeted drug delivery. Their surfaces can be functionalized to attach therapeutic agents, and their imaging capabilities could allow for simultaneous tracking of the drug carrier.

It is important to note that the toxicity of lanthanides is a critical consideration. While lanthanum itself is considered to have low toxicity, comprehensive toxicological studies are essential for any potential biomedical application.[9]

Conclusion

Lanthanum acetylacetonate is a valuable compound for researchers in chemistry, materials science, and catalysis. Its well-defined properties and versatile reactivity make it a useful precursor and catalyst. While its direct role in drug development is still under exploration, the promising biomedical applications of lanthanide complexes in general suggest that **lanthanum acetylacetonate** and its derivatives may find future applications in this field, particularly in the

© 2026 BenchChem. All rights reserved.

development of novel imaging agents and drug delivery systems. Further research is needed to fully elucidate the biological activity and potential therapeutic applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Lanthanum acetylacetonate - Wikipedia [en.wikipedia.org]
- 2. CAS 64424-12-0: lanthanum acetylacetonate hydrate [cymitquimica.com]
- 3. far-chemical.com [far-chemical.com]
- 4. Macromolecular Imaging Agents Containing Lanthanides: Can Conceptual Promise Lead to Clinical Potential? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. A new lanthanum(III) complex containing acetylacetone and 1H-imidazole - PMC [pmc.ncbi.nlm.nih.gov]
- 7. High anticancer activity and apoptosis- and autophagy-inducing properties of novel lanthanide(iii) complexes bearing 8-hydroxyquinoline-N-oxide and 1,10-phenanthroline - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. Item - Identifying Toxicity Mechanisms Associated with Early Lanthanide Exposure through Multidimensional Genome-Wide Screening - American Chemical Society - Figshare [acs.figshare.com]
- To cite this document: BenchChem. [Lanthanum Acetylacetonate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082231/docs#lanthanum-acetylacetonate-a-comprehensive-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.